

An In-depth Technical Guide on Diantipyrylmethane

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Compound of Interest

Compound Name: *Diantipyrylmethane*

Cat. No.: *B072621*

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This guide provides essential information regarding the molecular properties of **diantipyrylmethane**, a chromogenic agent utilized in spectrophotometry for the determination of various metals.

Molecular Formula and Weight

Diantipyrylmethane is an organic compound with the chemical formula $C_{23}H_{24}N_4O_2$.^{[1][2][3]} Its molecular weight is approximately 388.46 g/mol or 388.5 g/mol.^{[1][2]} The compound can also exist in a monohydrate form, which has a molecular weight of 406.48 g/mol.

Quantitative Data Summary

The table below summarizes the key molecular data for **diantipyrylmethane**.

Property	Value	Source(s)
Molecular Formula	C23H24N4O2	PubChem, Sigma-Aldrich, BLOOM TECH
Molecular Weight	388.46 g/mol	Sigma-Aldrich, BLOOM TECH, ChemicalBook
388.5 g/mol	PubChem	
Molecular Weight (Monohydrate)	406.48 g/mol	BLOOM TECH, CP Lab Safety
CAS Number	1251-85-0	Sigma-Aldrich
Melting Point	179-182 °C	Sigma-Aldrich

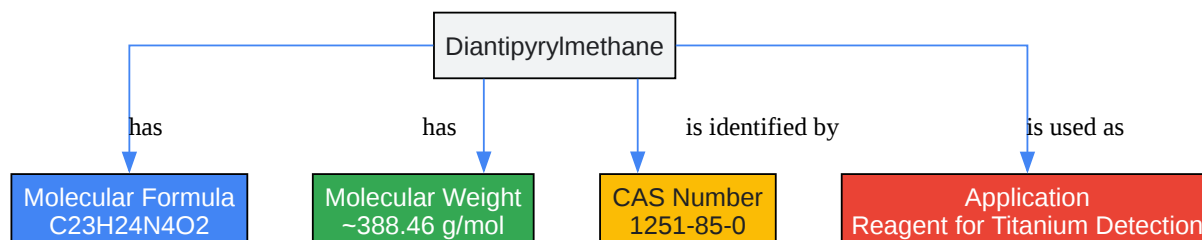
Experimental Protocols

Diantipyrylmethane is frequently employed as a reagent for the detection of titanium. A common experimental protocol involves the following steps:

- **Reaction Conditions:** In a solution with a hydrochloric acid concentration between 0.5 and 4.0 M, **diantipyrylmethane** reacts with titanium (Ti).
- **Complex Formation:** This reaction results in the formation of a yellow-colored complex.
- **Spectrophotometric Analysis:** The resulting complex exhibits a maximum absorbance (λ_{max}) at a wavelength of 385-390 nm.
- **Quantification:** The concentration of titanium in the sample can be determined by measuring the absorbance and comparing it to a standard curve. The detectable concentration range for titanium using this colorimetric method is typically 0.2 to 3.0 ppm.

Visualizations

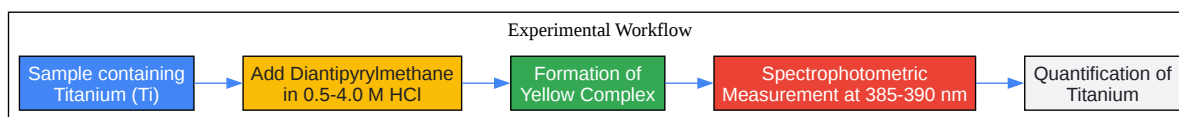
The logical relationship between **diantipyrylmethane** and its key properties is outlined in the diagram below.



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Core Properties of Diantipyrylmethane

The following diagram illustrates the generalized workflow for the spectrophotometric determination of titanium using **diantipyrylmethane**.



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Titanium Detection Workflow

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References

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